

Application Notes: 8-Br-NAD⁺ in Enzyme Kinetics Studies of CD38

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Compound of Interest

Compound Name: 8-Br-NAD⁺ sodium

Cat. No.: B15616978

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To the Valued Researchers, Scientists, and Drug Development Professionals,

Following a comprehensive review of available scientific literature, we must report that there is a notable absence of specific data regarding the use of 8-Bromo-Nicotinamide Adenine Dinucleotide (8-Br-NAD⁺) as a substrate for enzyme kinetic studies of CD38. Extensive searches for detailed application notes, experimental protocols, and quantitative kinetic data (such as K_m , V_{max} , or k_{cat}) for the interaction between CD38 and 8-Br-NAD⁺ did not yield any specific results.

The scientific community has predominantly utilized other substrates for characterizing the enzymatic activity of CD38. These include the native substrate NAD⁺, as well as fluorescent analogs like 1,N⁶-etheno-NAD⁺ (ϵ -NAD⁺) and nicotinamide guanine dinucleotide (NGD⁺), which are instrumental in high-throughput screening and mechanistic studies.

While direct kinetic data for 8-Br-NAD⁺ is unavailable, it is important to note the frequent mention of a related compound, 8-Bromo-cyclic ADP-ribose (8-Br-cADPR). This molecule is a well-characterized antagonist of the cyclic ADP-ribose (cADPR) receptor, ryanodine receptor, and is extensively used to probe the downstream calcium signaling pathways initiated by the CD38 product, cADPR.^{[1][2][3][4][5][6]} It is crucial to distinguish between the substrate analog

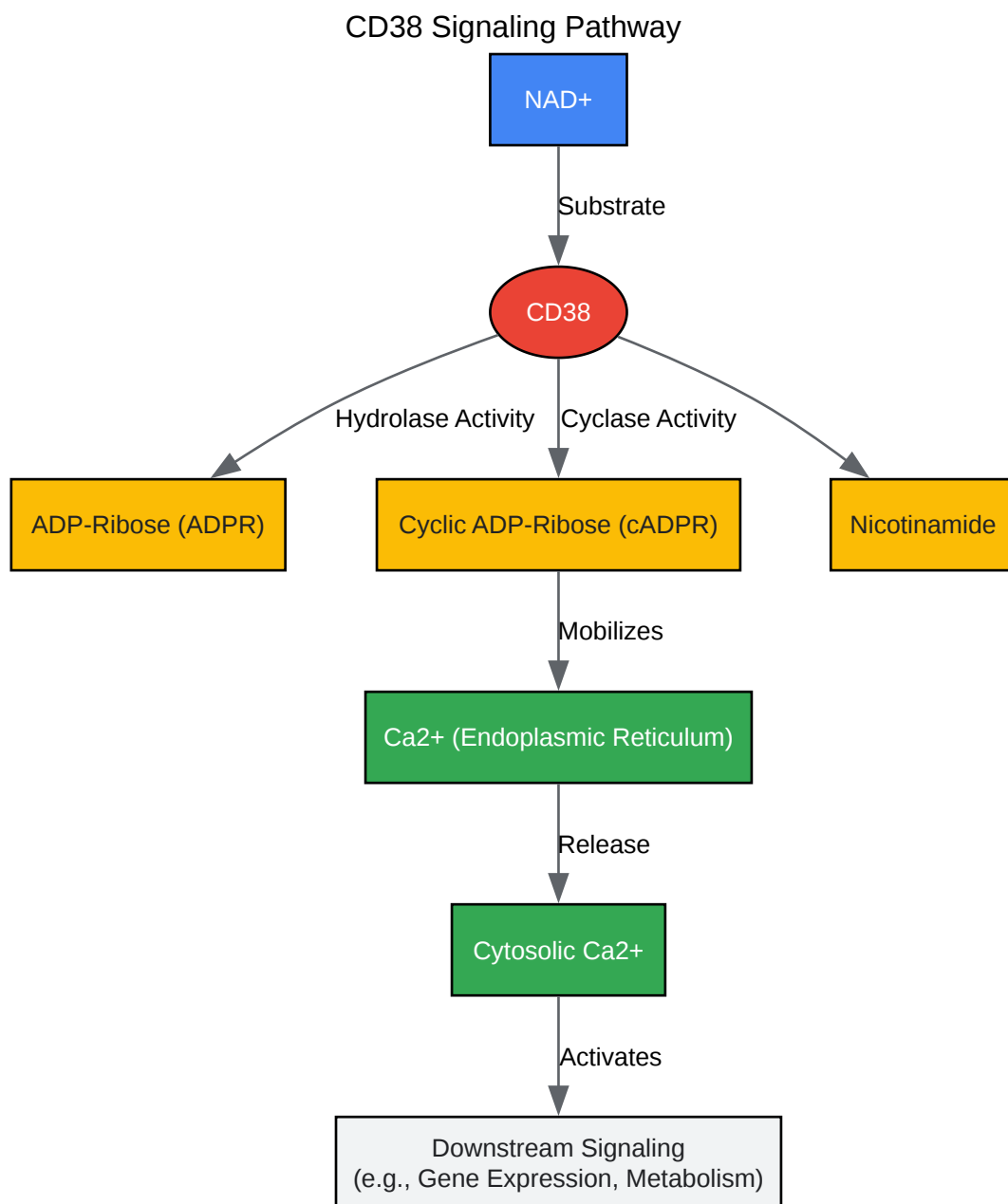
(8-Br-NAD⁺) and the product analog (8-Br-cADPR), as their applications in studying CD38 are fundamentally different.

Given the lack of specific information on 8-Br-NAD⁺, we are unable to provide the requested detailed application notes, protocols, and data tables for its use in CD38 enzyme kinetics.

We can, however, provide detailed protocols and application notes for the well-established substrates used in CD38 enzyme kinetics, such as ϵ -NAD⁺. Should this alternative be of interest, please let us know, and we would be pleased to generate a comprehensive document on that topic.

Understanding the CD38 Signaling Pathway

CD38 is a multifunctional enzyme with both NAD⁺ glycohydrolase and ADP-ribosyl cyclase activities. It plays a crucial role in cellular NAD⁺ metabolism and calcium signaling. The primary reactions catalyzed by CD38 are the hydrolysis of NAD⁺ to ADP-ribose (ADPR) and nicotinamide, and the cyclization of NAD⁺ to form cyclic ADP-ribose (cADPR).^{[1][7]}



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Caption: CD38 enzymatically converts NAD⁺ into ADPR and cADPR, which in turn modulates intracellular calcium levels.

We trust this information is helpful for your research endeavors. Please do not hesitate to contact us for further clarification or for information on alternative substrates for CD38 kinetic studies.

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